

An In-depth Technical Guide on 3,7-Dimethylnonane

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Compound of Interest

Compound Name: 3,7-Dimethylnonane

Cat. No.: B103575

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This guide provides essential information regarding the molecular properties of **3,7-Dimethylnonane**, a saturated aliphatic hydrocarbon. The data presented is intended for researchers, scientists, and professionals in drug development who require precise molecular information for their work.

Core Molecular Data

The fundamental molecular characteristics of **3,7-Dimethylnonane** are summarized in the table below. This data is critical for a variety of scientific applications, including analytical chemistry, pharmacology, and toxicology.

Property	Value
Molecular Formula	C ₁₁ H ₂₄ [1] [2] [3] [4] [5] [6]
Molecular Weight	156.31 g/mol [1] [6] [7]
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Alternate Molecular Weight	156.3083 g/mol [2] [4]
Alternate Molecular Weight	156.312 g/mol [3]

Experimental Protocols

The determination of the molecular weight and formula of **3,7-Dimethylnonane** is typically achieved through standard analytical chemistry techniques.

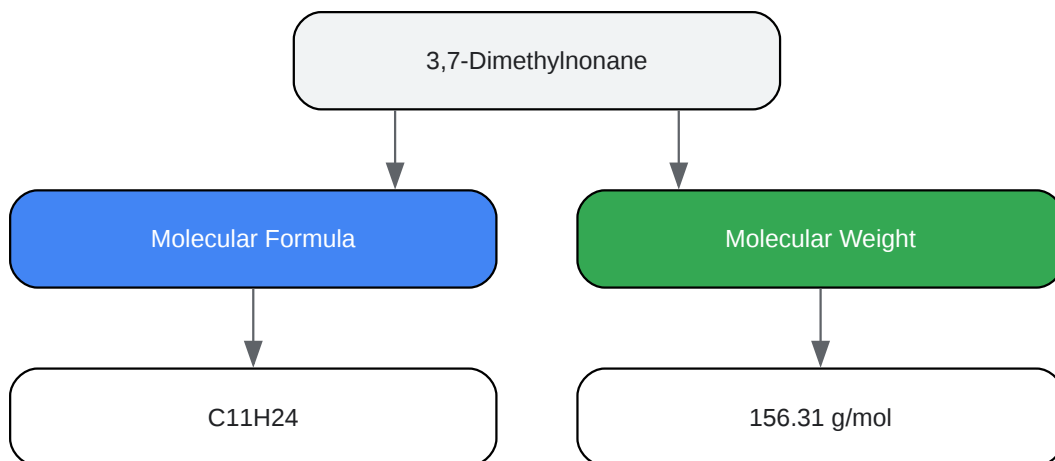
Mass Spectrometry: High-resolution mass spectrometry is employed to determine the exact mass of the molecule. By ionizing the compound and measuring the mass-to-charge ratio of the resulting ions, the molecular weight can be accurately established. The molecular formula is confirmed by analyzing the isotopic pattern of the molecular ion peak.

Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy are used to elucidate the structure of the molecule, confirming the arrangement of atoms and thus validating the molecular formula. The integration of proton signals and the number of distinct carbon signals correspond to the number of hydrogen and carbon atoms in the **3,7-Dimethylnonane** molecule.

Elemental Analysis: Combustion analysis can be used to determine the empirical formula by measuring the amounts of carbon dioxide and water produced when the compound is burned in excess oxygen. This data is then used to calculate the percentage composition of carbon and hydrogen, which in turn confirms the molecular formula in conjunction with molecular weight data.

Visualization of Molecular Information

The following diagram illustrates the logical flow from the compound name to its fundamental molecular properties.



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Molecular properties of **3,7-Dimethylnonane**.

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